

Application Note: 2,5-Dimethoxy-4-methylbenzoic Acid in Neurochemical Research

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Compound of Interest

Compound Name: 2,5-Dimethoxy-4-methylbenzoic acid

CAS No.: 32176-94-6

Cat. No.: B1601618

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Executive Summary

2,5-Dimethoxy-4-methylbenzoic acid is a critical non-psychoactive reference standard in neurochemical research.^[1] Unlike its amine analogs (DOM/STP and 2C-D), which are potent 5-HT_{2A} receptor agonists, this benzoic acid derivative serves as a terminal metabolic marker and a structural anchor for immunochemistry.

Its primary utility lies in two distinct domains:

- **Forensic Neurochemistry:** It acts as the definitive urinary biomarker for 2C-D (2,5-dimethoxy-4-methylphenethylamine) exposure, distinguishing it from DOM (2,5-dimethoxy-4-methylamphetamine), which follows a different metabolic route.^[1]
- **Immunopharmacology:** It functions as a versatile hapten.^[1] The carboxylic acid moiety allows for facile conjugation to carrier proteins (BSA, KLH), facilitating the generation of antibodies that recognize the 2,5-dimethoxy-4-methylphenyl pharmacophore shared by a broad class of psychotomimetics.

Application I: Differential Metabolic Profiling (Forensics)

Scientific Context

In neuro-toxicology, distinguishing between structurally similar phenethylamines (2C-series) and amphetamines (DOx-series) is critical.^[1]

- 2C-D Metabolism: 2C-D undergoes oxidative deamination by monoamine oxidase (MAO) to form the aldehyde, which is rapidly oxidized to **2,5-dimethoxy-4-methylbenzoic acid**.^[1] This acid is a major urinary metabolite.^[1]
- DOM Metabolism: The alpha-methyl group in DOM sterically hinders MAO.^[1] Consequently, DOM is primarily metabolized via aromatic hydroxylation or O-demethylation, not significant deamination to the benzoic acid.

Conclusion: The presence of **2,5-dimethoxy-4-methylbenzoic acid** in biological matrices confirms intake of 2C-D and effectively rules out DOM as the primary agent.

Protocol: LC-MS/MS Detection in Biological Fluids^[1]

Objective: Quantify **2,5-dimethoxy-4-methylbenzoic acid** in urine or plasma.

Reagents:

- Internal Standard (IS): d3-**2,5-dimethoxy-4-methylbenzoic acid** or tropic acid.^[1]
- Mobile Phase A: 0.1% Formic acid in Water.^[1]
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.^[1]

Workflow:

- Sample Prep (Solid Phase Extraction):
 - Condition OASIS HLB cartridge with 1 mL MeOH followed by 1 mL water.^[1]
 - Load 0.5 mL urine (pH adjusted to 3.0 with HCl).^[1]

- Wash with 5% MeOH.^[1]
- Elute with 1 mL MeOH. Evaporate to dryness under
at 40°C.
- Reconstitute in 100 µL Mobile Phase A.
- LC Parameters:
 - Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
 - Gradient: 5% B to 95% B over 8 minutes.
 - Flow Rate: 0.3 mL/min.^[1]
- MS/MS Transitions (MRM Mode):
 - Precursor Ion: m/z 195.0 [M-H]⁻ (Negative Mode is preferred for carboxylic acids).^[1]
 - Quantifier Ion: m/z 136.0 (Loss of -CO₂ and -CH₃).^[1]
 - Qualifier Ion: m/z 179.0 (Loss of -CH₃).^[1]

Data Interpretation:

Analyte	Retention Time	Transition (Quant)	Limit of Detection (LOD)
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| 2,5-Dimethoxy-4-methylbenzoic acid | 4.2 min | 195.0

136.0 | 0.5 ng/mL | | 2C-D (Parent) | 5.8 min | 196.1

179.1 | 0.1 ng/mL |^[1]

Application II: Hapten Synthesis for Antibody Development

Scientific Context

To develop ELISA kits or lateral flow assays for detecting "STP" (DOM) or 2C-D, researchers need an immunogen.^[1] The drugs themselves are too small to elicit an immune response.^[1]

- Strategy: Use **2,5-dimethoxy-4-methylbenzoic acid** as the hapten.^[1]
- Mechanism: The carboxylic acid handle allows covalent attachment to a carrier protein (e.g., Keyhole Limpet Hemocyanin - KLH) without altering the critical aromatic ring structure recognized by the antibody.
- Result: The resulting antibodies will cross-react with both DOM and 2C-D, providing a broad-spectrum screening tool for this chemical family.

Protocol: EDC/NHS Bioconjugation

Objective: Conjugate **2,5-dimethoxy-4-methylbenzoic acid** to BSA (for screening) and KLH (for immunization).

Materials:

- Hapten: **2,5-Dimethoxy-4-methylbenzoic acid** (10 mg).^[1]
- Carrier: BSA or KLH (10 mg).^[1]
- Crosslinkers: EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-Hydroxysuccinimide).^[1]
- Buffer: MES (pH 4.^[1]7) and PBS (pH 7.4).

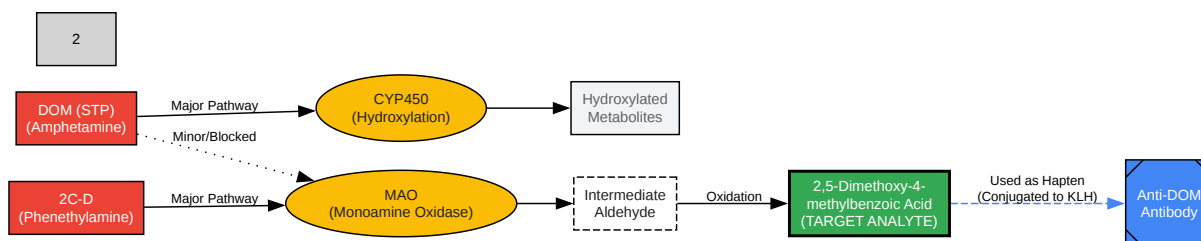
Step-by-Step Procedure:

- Activation: Dissolve 5 mg of the Hapten in 0.5 mL DMSO. Add to 2 mL MES buffer containing 5 mg EDC and 3 mg NHS.^[1] Stir for 15 minutes at Room Temp (RT) to form the NHS-ester active intermediate.^[1]
- Conjugation: Dissolve 10 mg Carrier Protein (BSA/KLH) in 2 mL PBS. Add the activated Hapten solution dropwise to the protein solution.
- Incubation: Stir the mixture for 2 hours at RT or overnight at 4°C.

- Purification: Dialyze the reaction mixture against PBS (3 changes over 24 hours) using a 10 kDa cutoff membrane to remove unreacted hapten.
- Validation: Verify conjugation ratio (Hapten density) via MALDI-TOF MS or UV-Vis absorbance shifts (compare to native protein).

Visualizing the Neurochemical Logic

The following diagrams illustrate the metabolic divergence that makes this acid a specific marker, and the conjugation logic for immunoassay creation.



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Caption: Figure 1. Metabolic divergence showing the Acid as a specific marker for 2C-D, and its utility in generating antibodies for the drug class.

References & Grounding

- Metabolic Pathways of Phenethylamines:
 - Source: The metabolism of 2C-D and related phenethylamines is characterized by rapid oxidative deamination to the corresponding benzoic acid derivatives.
 - Citation: Kanamori, T., et al. "Studies on the metabolism and toxicological detection of the designer drug 2,5-dimethoxy-4-methyl-beta-phenethylamine (2C-D) in rat urine." [2] Journal of Analytical Toxicology, 2006.

- DOM Metabolism Distinction:
 - Source: DOM (STP) metabolism is dominated by hydroxylation due to the alpha-methyl steric hindrance, making the benzoic acid a minor or non-existent metabolite for DOM specifically.
 - Citation: Ho, B.T., et al. "Metabolism of 2,5-dimethoxy-4-methylamphetamine (STP)." Journal of Pharmaceutical Sciences.
- Immunogen Synthesis:
 - Source: Standard protocols for coupling carboxylic acid haptens to lysine residues on carrier proteins using carbodiimide chemistry.[1]
 - Citation: Hermanson, G. T. (2013). Bioconjugate Techniques. Academic Press.[1]

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Sources

- [1. Methyl isonicotinate | C7H7NO2 | CID 227085 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Studies on the metabolism and toxicological detection of the designer drug 2,5-dimethoxy-4-methyl-beta- phenethylamine \(2C-D\) in rat urine using gas chromatographic/mass spectrometric techniques - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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